

Mitigating Finrozole's impact on non-target steroid pathways

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Finrozole*

Cat. No.: *B1672675*

[Get Quote](#)

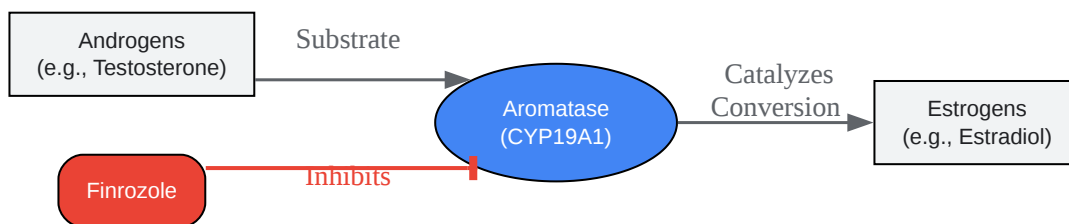
Finrozole Experimental Support Center

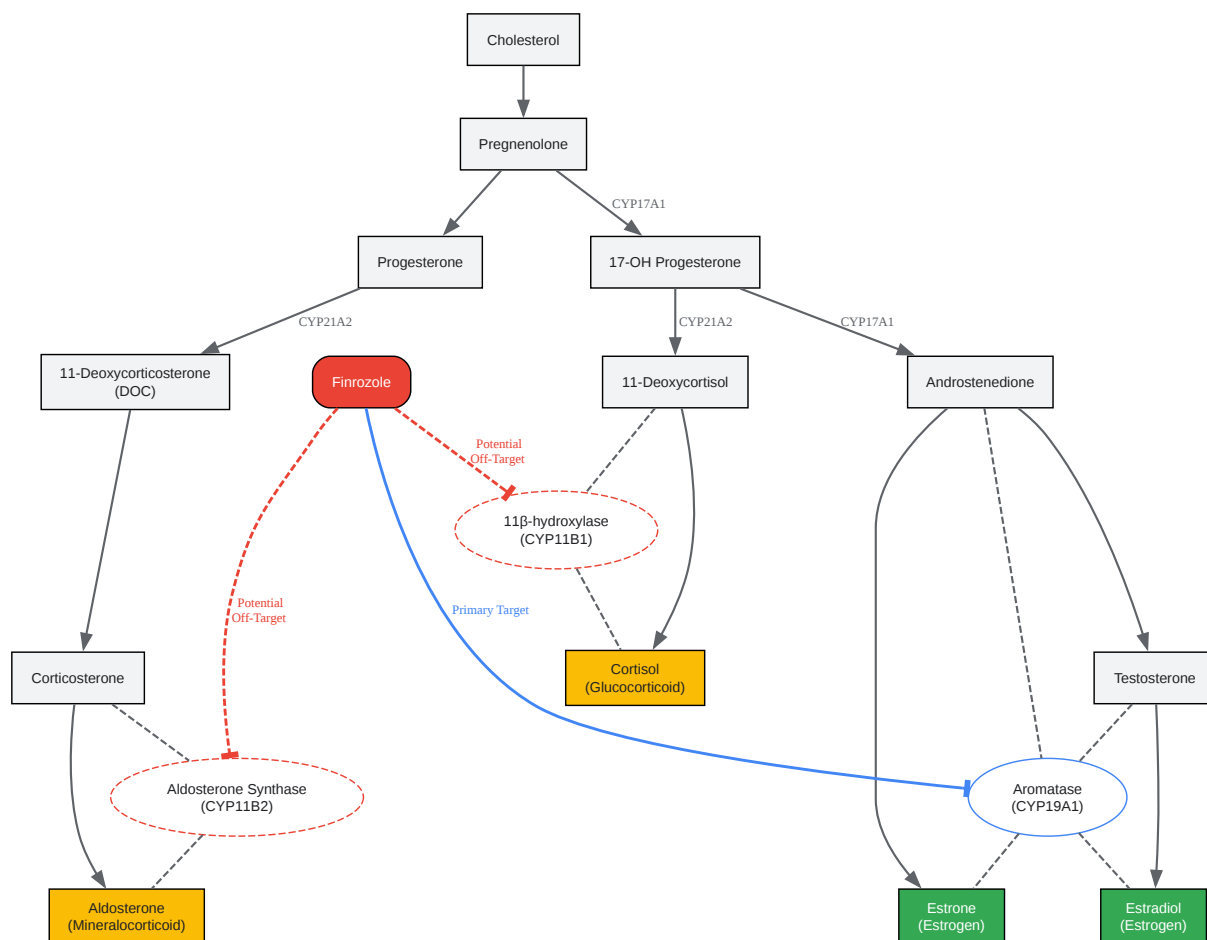
Welcome to the technical support center for **Finrozole**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on mitigating **Finrozole**'s potential impact on non-target steroid pathways. The following troubleshooting guides and frequently asked questions (FAQs) address specific issues you may encounter during your experiments.

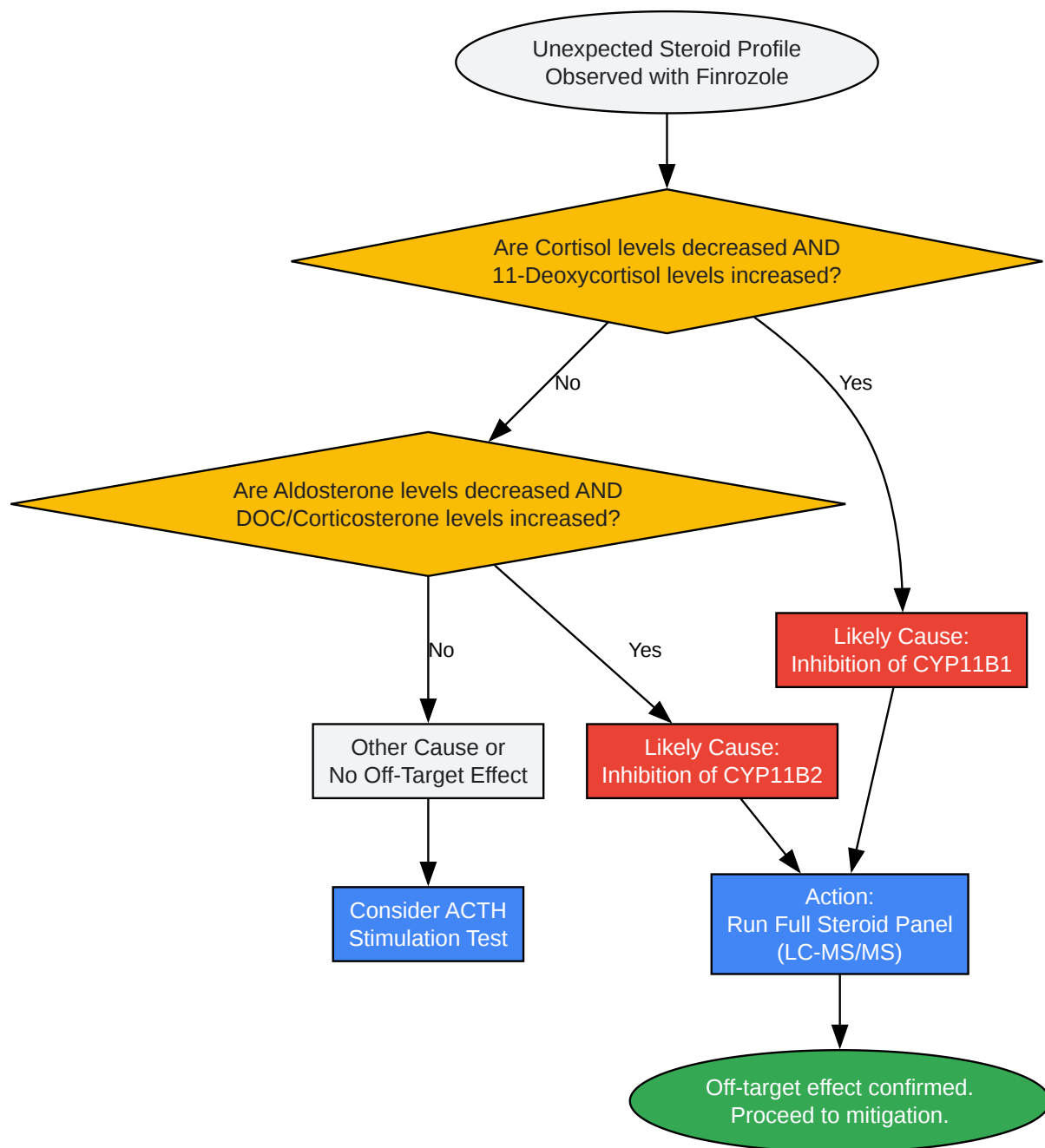
Frequently Asked Questions (FAQs)

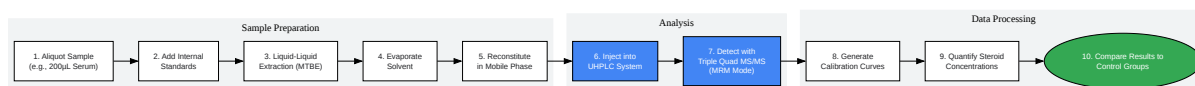
FAQ 1: What is Finrozole and what is its primary mechanism of action?

Finrozole is a nonsteroidal, competitive aromatase (CYP19A1) inhibitor.^{[1][2][3]} Its primary mechanism is to block the final step of estrogen biosynthesis, which is the conversion of androgens (like testosterone and androstenedione) into estrogens (estradiol and estrone).^{[3][4]} This action makes it a valuable tool for research into estrogen-dependent processes.









[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Finrozole - Wikipedia [en.wikipedia.org]
- 3. Pharmacokinetics of finrozole (MPV-2213ad), a novel selective aromatase inhibitor, in healthy men - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Mitigating Finrozole's impact on non-target steroid pathways]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1672675#mitigating-finrozole-s-impact-on-non-target-steroid-pathways\]](https://www.benchchem.com/product/b1672675#mitigating-finrozole-s-impact-on-non-target-steroid-pathways)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com